A Spectroscopic Guide to Dihexyl Sebacate: Structure Elucidation and Analytical Methodologies

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Compound of Interest

Compound Name:	*Dihexyl sebacate*
CAS No.:	*2449-10-7*
Cat. No.:	*B1617648*

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Introduction

Dihexyl sebacate (DHS), the diester of sebacic acid and n-hexanol, is a specialty chemical with significant applications as a plasticizer, emollient, and solvent in various industries.[1][2][3] Its physical and chemical properties, such as low volatility and high plasticizing efficiency, are directly attributable to its molecular structure.[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its structural characteristics is paramount for formulation, quality control, and regulatory compliance.

This technical guide provides an in-depth analysis of the spectroscopic data of **dihexyl sebacate**, focusing on Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS). We will delve into the principles behind each technique, present and interpret the spectral data, and outline the experimental protocols for data acquisition. This guide is designed to serve as a practical reference for the structural elucidation of **dihexyl sebacate** and related long-chain esters.

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Molecular Structure of **Dihexyl Sebacate**

Dihexyl sebacate is chemically known as dihexyl decanedioate.[4] It consists of a central ten-carbon dicarboxylic acid backbone (sebacic acid) esterified at both ends with a six-carbon alcohol (n-hexanol).

Caption: Molecular Structure of **Dihexyl Sebacate**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **dihexyl sebacate**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy: Probing the Proton Environment

Experimental Protocol: A sample of **dihexyl sebacate** is dissolved in an appropriate deuterated solvent, typically chloroform-d ($CDCl_3$), and analyzed using a high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Caption: Workflow for ^{1}H NMR Analysis.

Data Interpretation: The ^{1}H NMR spectrum of **dihexyl sebacate** is characterized by distinct signals corresponding to the different proton environments in the molecule. Due to the molecule's symmetry, a simplified spectrum is observed.

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.05	Triplet	4H	-O-CH_2- (a)
~2.28	Triplet	4H	-CO-CH_2- (d)
~1.60	Multiplet	8H	-O-CH_2-CH_2- (b), -CO-CH_2-CH_2- (e)
~1.30	Multiplet	16H	-$(CH_2)_4$- (c), -$(CH_2)_2$- (f)
~0.89	Triplet	6H	-CH_3 (g)

Note: The chemical shifts are predicted based on the analysis of similar long-chain esters and general principles of ^{1}H NMR.[5][6][7]

The protons adjacent to the electron-withdrawing oxygen of the ester group (a) are the most deshielded and appear furthest downfield.[5][6] The protons alpha to the carbonyl group (d) are also deshielded. The overlapping multiplets in the upfield region correspond to the methylene groups of the hexyl and sebacate chains. The terminal methyl groups (g) appear as a characteristic triplet.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Experimental Protocol: The same sample prepared for ^{1}H NMR can be used for ^{13}C NMR analysis. A proton-decoupled ^{13}C NMR spectrum is typically acquired to simplify the spectrum to single lines for each unique carbon atom.

Data Interpretation: The ^{13}C NMR spectrum provides complementary information to the ^{1}H NMR, showing distinct signals for each carbon atom in a unique electronic environment.

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Chemical Shift (ppm)	Assignment
~173	C=O
~65	-O-CH_2-
~34	-CO-CH_2-
~31	Methylene carbons
~29	Methylene carbons
~25	Methylene carbons
~22	Methylene carbons
~14	-CH_3

Note: The chemical shifts are predicted based on known values for long-chain esters and spectral databases.[8][9]

The carbonyl carbon of the ester is the most deshielded, appearing significantly downfield.[10] The carbon attached to the ester oxygen is also deshielded. The remaining aliphatic carbons appear in the upfield region of the spectrum.

Part 2: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: A small amount of neat **dihexyl sebacate** liquid is placed between two salt plates (e.g., NaCl or KBr) to form a thin film for analysis.

Caption: Workflow for FTIR Analysis.

Data Interpretation: The FTIR spectrum of **dihexyl sebacate** is dominated by strong absorptions corresponding to the ester functional group and the long aliphatic chains.[4]

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~2925, ~2855	C-H stretching	Aliphatic CH_2, CH_3
~1735	C=O stretching	Ester
~1465	C-H bending	Aliphatic CH_2
~1170	C-O stretching	Ester

The most prominent feature is the strong, sharp absorption band around 1735 cm^{-1}, which is characteristic of the carbonyl (C=O) stretch in an ester.[11][12][13] The strong C-H stretching vibrations just below 3000 cm^{-1} confirm the presence of the long alkyl chains.[14] Another key indicator of the ester group is the C-O stretching vibration observed around 1170 cm^{-1}.[11][13]

Part 3: Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol: **Dihexyl sebacate** is introduced into the mass spectrometer, typically via Gas Chromatography (GC-MS) for separation and subsequent ionization. Electron Ionization (EI) is a common method for generating ions.

Caption: Workflow for Mass Spectrometry Analysis.

Data Interpretation: The mass spectrum of **dihexyl sebacate** provides its molecular weight and characteristic fragment ions.[4]

m/z (mass-to-charge ratio)	Proposed Fragment Ion
370	$[M]^+$ (Molecular Ion)
269	$[M - C_6H_{13}O]^+$
185	$[C_{10}H_{17}O_3]^+$

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The molecular ion peak $[M]^+$ at m/z 370 confirms the molecular weight of **dihexyl sebacate** ($C_{22}H_{42}O_4$).[4] The fragmentation pattern is consistent with the structure of a long-chain diester.[15][16][17] Common fragmentation pathways include the loss of an alkoxy group ($-OC_6H_{13}$) to give a fragment at m/z 269, and cleavage of the C-C bonds within the long alkyl chains.[15][16] The base peak at m/z 185 is a characteristic fragment resulting from a McLafferty rearrangement.[17]

Conclusion

The combined application of NMR, FTIR, and Mass Spectrometry provides a comprehensive and unambiguous structural elucidation of **dihexyl sebacate**. Each technique offers unique and complementary information, from the detailed carbon-hydrogen framework provided by NMR, to the functional group identification by FTIR, and the molecular weight and fragmentation confirmation by Mass Spectrometry. This guide serves as a foundational resource for scientists and researchers, enabling them to confidently identify and characterize **dihexyl sebacate** in their work. The methodologies and interpretative principles outlined herein are broadly applicable to the analysis of other long-chain esters and related compounds.

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